An In-depth Technical Guide to 2-Cyclopropylpyrimidine-4-carboxylic Acid

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Compound of Interest

Compound Name:	*2-Cyclopropylpyrimidine-4-carboxylic acid*
CAS No.:	*1211533-70-8*
Cat. No.:	*B582220*

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Introduction: The Strategic Importance of the Cyclopropyl-Pyrimidine Scaffold

The convergence of a pyrimidine core with a cyclopropyl substituent presents a fascinating scaffold for medicinal chemistry and drug discovery. The pyrimidine ring, a fundamental component of nucleobases, offers a versatile platform for designing molecules that can interact with a wide array of biological targets.[1][2] Its nitrogen atoms can act as hydrogen bond acceptors, and the aromatic system can engage in various interactions within protein binding pockets. The incorporation of a cyclopropyl group is a strategic choice in modern drug design, known to enhance metabolic stability, binding affinity, and potency, while also introducing conformational rigidity.[3][4] This guide provides a comprehensive overview of **2-Cyclopropylpyrimidine-4-carboxylic acid**, a molecule embodying this promising structural combination.

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Part 1: Core Chemical and Physical Properties

CAS Number: 1211533-70-8

Molecular Formula: $C_8H_8N_2O_2$

Molecular Weight: 164.16 g/mol

While specific experimental data for **2-Cyclopropylpyrimidine-4-carboxylic acid** is not extensively available in public literature, we can infer and predict certain properties based on its structure and data from similar compounds.

Property	Value/Prediction	Source/Justification
Purity	≥95.0%	[5]
XlogP (Predicted)	0.6	[6]
Monoisotopic Mass	164.05858 Da	[6]
Melting Point	Data not available. Related compounds like 6-amino-5-chloro-2-cyclopropylpyrimidine-4-carboxylic acid have a melting point of 215-217 °C.[7]	General chemical knowledge
Solubility	Data not available. Pyrimidine-4-carboxylic acid exhibits solubility in DMF (5 mg/ml) and DMSO (20 mg/ml).[8] Similar solubility is expected.	General chemical knowledge
Storage	Store in a cool, dry place. For long-term storage, -20°C is recommended.	General laboratory practice

Part 2: Synthesis and Methodologies

A precise, peer-reviewed synthesis protocol for **2-Cyclopropylpyrimidine-4-carboxylic acid** is not readily found in the available literature. However, the synthesis of structurally related

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pyrimidine carboxylic acids typically involves the construction of the pyrimidine ring followed by functional group manipulations. A common strategy is the hydrolysis of a corresponding ester precursor.

Representative Synthetic Workflow: Hydrolysis of an Ethyl Ester Precursor

The following diagram illustrates a generalized workflow for the synthesis of a pyrimidine carboxylic acid from its ethyl ester, a common final step in such synthetic routes.

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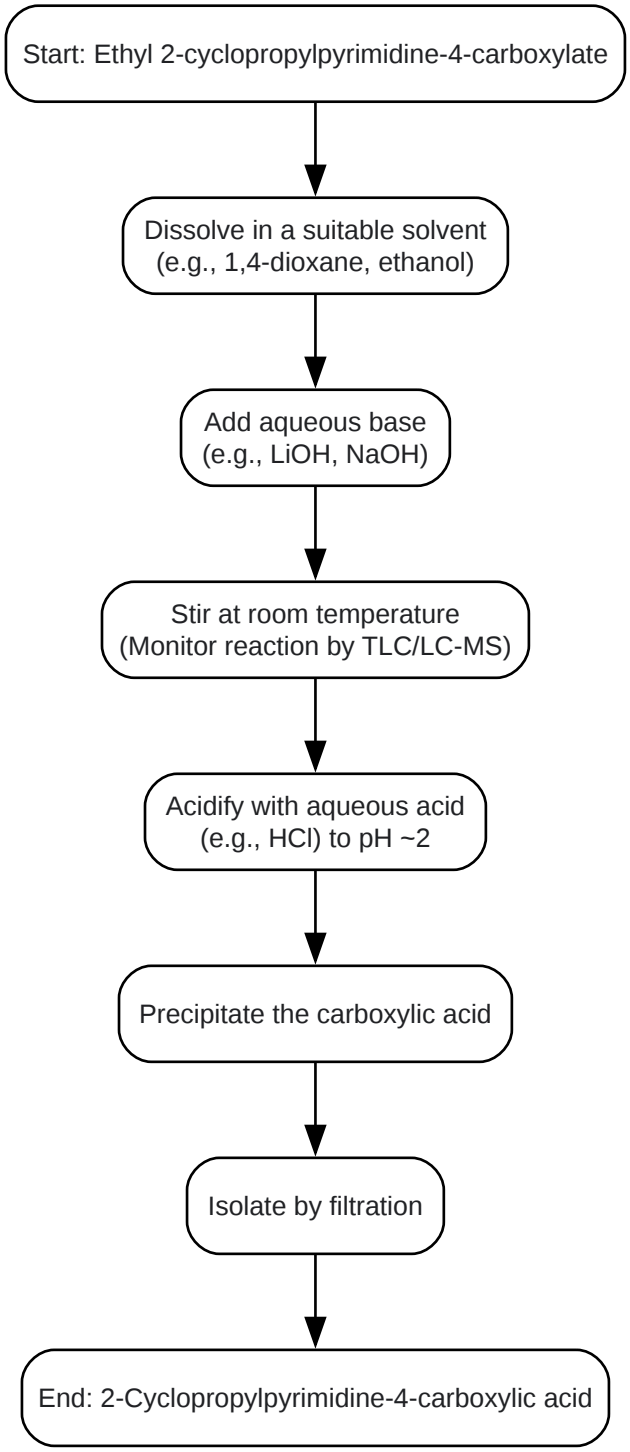

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Caption: Generalized workflow for the hydrolysis of an ethyl pyrimidine-4-carboxylate.

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Detailed Experimental Protocol (Adapted from a similar synthesis)

This protocol is adapted from the synthesis of a related compound and serves as a guiding methodology. Researchers should optimize conditions for **2-Cyclopropylpyrimidine-4-carboxylic acid**.

Materials:

- Ethyl 2-cyclopropylpyrimidine-4-carboxylate (precursor)
- 1,4-Dioxane
- 1 M Lithium hydroxide (LiOH) aqueous solution
- 6 M Hydrochloric acid (HCl)
- Deionized water
- Standard laboratory glassware and filtration apparatus

Procedure:

- The starting ethyl ester is dissolved in 1,4-dioxane.
- An aqueous solution of lithium hydroxide (typically 1.0 to 1.2 equivalents) is added to the solution.
- The reaction mixture is stirred at room temperature. The progress of the hydrolysis is monitored by a suitable analytical technique such as Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Once the reaction is complete, the mixture is diluted with water.
- The solution is then acidified to a pH of approximately 2 using 6 M HCl, which protonates the carboxylate salt.

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- The resulting suspension, containing the precipitated carboxylic acid, is collected by vacuum filtration.
- The solid product is washed with cold water and dried under vacuum to yield the final carboxylic acid.

Part 3: Spectroscopic Characterization (Anticipated)

While specific spectra for **2-Cyclopropylpyrimidine-4-carboxylic acid** are not publicly available, the following are the expected characteristic signals based on its structure.

- ^{1}H NMR: The spectrum would be expected to show signals for the cyclopropyl protons (multiplets in the upfield region), distinct signals for the pyrimidine ring protons, and a characteristic broad singlet for the carboxylic acid proton, typically downfield (>10 ppm).
- ^{13}C NMR: The spectrum should reveal signals for the cyclopropyl carbons, the pyrimidine ring carbons, and a downfield signal for the carbonyl carbon of the carboxylic acid (typically in the 165-185 ppm range).[9]
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a very broad O-H stretching band from approximately 3300 to 2500 cm^{-1}, and a strong C=O stretching absorption between 1760 and 1690 cm^{-1}.[9][10] A C-O stretching band is also expected between 1320 and 1210 cm^{-1}.[11]
- Mass Spectrometry: Predicted mass-to-charge ratios for various adducts are available.[6] For example, the $[M+H]^+$ ion is predicted at m/z 165.06586.[6]

Part 4: Applications in Research and Drug Development

The **2-cyclopropylpyrimidine-4-carboxylic acid** scaffold is a valuable building block for the synthesis of more complex molecules with potential therapeutic or agrochemical applications.

Pharmaceutical Potential

The pyrimidine nucleus is a cornerstone in the development of a wide range of pharmaceuticals.[1] Derivatives have shown efficacy as anticancer, antiviral, anti-inflammatory,

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and antimicrobial agents.[2] The cyclopropyl group can further enhance these properties.[3]

- Oncology: Pyrimidine derivatives are known to target various kinases involved in cancer progression, such as Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).[1][12] The development of dual Mer/c-Met inhibitors using 2-substituted aniline pyrimidine derivatives highlights the potential of this scaffold in cancer therapy.

- Neurological Disorders: Recent studies have shown that pyrimidine-based derivatives can act as inhibitors of voltage-gated sodium channels like Nav1.2, showing promise in the treatment of epilepsy.

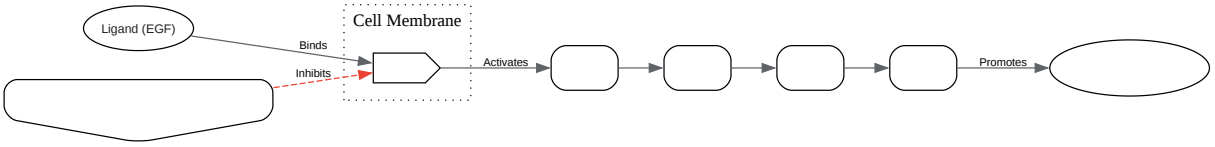
- Anti-inflammatory: Certain pyrimidine derivatives have been investigated as selective COX-2 inhibitors, indicating potential for the development of novel anti-inflammatory drugs.

Agrochemical Applications

A closely related compound, aminocyclopyrachlor (6-amino-5-chloro-**2-cyclopropylpyrimidine-4-carboxylic acid**), is a known herbicide.[7][13] It acts as a synthetic auxin, causing abnormal growth and eventual death in targeted weeds.[13] This suggests that other derivatives of **2-cyclopropylpyrimidine-4-carboxylic acid** could be explored for their herbicidal or fungicidal properties.

Signaling Pathway Context: EGFR Inhibition

Given the prevalence of pyrimidine scaffolds in EGFR inhibitors, the following diagram illustrates the canonical EGFR signaling pathway, a potential target for novel derivatives of **2-cyclopropylpyrimidine-4-carboxylic acid**.



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Caption: Simplified EGFR signaling pathway and a hypothetical point of inhibition.

Part 5: Safety and Handling

Detailed toxicological data for **2-Cyclopropylpyrimidine-4-carboxylic acid** is not available. However, standard laboratory precautions should be taken when handling this and any research chemical.

- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area.
- Fire Safety: In case of fire, use dry chemical, carbon dioxide, or alcohol-resistant foam extinguishers.

Conclusion

2-Cyclopropylpyrimidine-4-carboxylic acid represents a promising, yet underexplored, chemical entity. Its structural motifs are well-represented in a multitude of successful drugs and agrochemicals. This guide has synthesized the available information to provide a foundational understanding of its properties, potential synthetic routes, and likely applications. Further experimental investigation into its synthesis, characterization, and biological activity is warranted to fully unlock the potential of this valuable scaffold.

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